

Essential Safety and Operational Guide for Handling Ethylenediamine Tetraethanol

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Compound of Interest

Compound Name: Ethylenediamine tetraethanol

Cat. No.: B1362537

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This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the safe handling of **Ethylenediamine tetraethanol** (CAS No. 140-07-8) in a laboratory setting. The information is tailored for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

Hazard Identification and Immediate Precautions

Ethylenediamine tetraethanol is classified with the following hazards:

- Skin Irritation: Causes skin irritation.[1][2][3]
- Serious Eye Damage: Causes serious eye damage.[1][4]
- Respiratory Irritation: May cause respiratory irritation.[2][3]

Immediate precautionary statements include:

- Prevention: Avoid breathing dust, fumes, gas, mist, vapors, or spray.[2][3][5] Wash skin thoroughly after handling.[1][2][3] Use only outdoors or in a well-ventilated area.[2][3] Wear protective gloves, protective clothing, eye protection, and face protection.[1][2][3]
- Response: If on skin, wash with plenty of soap and water.[2][3] If in eyes, rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing and get immediate medical attention.[1][2] If inhaled, remove the person to fresh air and keep comfortable for breathing.[2][3]

- Storage: Store in a well-ventilated place. Keep the container tightly closed.[\[1\]](#)[\[2\]](#)
- Disposal: Dispose of contents and container in accordance with local, regional, and national regulations.[\[2\]](#)[\[6\]](#)[\[7\]](#)

Physical and Chemical Properties

The following table summarizes the key quantitative data for **Ethylenediamine tetraethanol**.

Property	Value	Source
Molecular Formula	C10H24N2O4	[8]
Molecular Weight	236.31 g/mol	[4] [8]
Boiling Point	131°C at 9.5 mmHg	[1]
Melting Point	72°C	[1]
Density	1.1 g/mL at 20°C	[1]
Flash Point	> 100°C	[9]

Personal Protective Equipment (PPE)

Strict adherence to the following PPE guidelines is mandatory when handling **Ethylenediamine tetraethanol**.

PPE Category	Specification	Rationale
Eye and Face Protection	Chemical safety goggles or a face shield. Must comply with OSHA 29 CFR 1910.133 or European Standard EN166.[2][9][10]	To prevent serious eye damage from splashes or aerosols.
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber) and protective clothing to prevent skin exposure.[2][10] Long-sleeved clothing is recommended.[7]	To protect against skin irritation.[1][2]
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood.[7][11] If vapors or aerosols are generated, a NIOSH/MSHA or European Standard EN 149 approved respirator is required.[6][7]	To prevent respiratory tract irritation.[2][3]

Standard Operating Procedure for Handling Ethylenediamine Tetraethanol

This section details the step-by-step protocol for the safe handling of **Ethylenediamine tetraethanol** in a laboratory environment.

4.1. Preparation and Engineering Controls

- Ventilation: Always handle **Ethylenediamine tetraethanol** in a well-ventilated area. A chemical fume hood is strongly recommended.[7][11]
- Emergency Equipment: Ensure that an eyewash station and a safety shower are readily accessible and in close proximity to the workstation.[7][9][11]

- Material Preparation: Before handling, allow the container to reach room temperature. Keep the container tightly closed when not in use.[1][2]
- PPE Donning: Put on all required personal protective equipment as specified in Section 3.

4.2. Handling and Use

- Avoid Contact: Do not get the substance in your eyes, on your skin, or on your clothing.[5][11]
- Avoid Inhalation: Do not breathe vapors or spray mist.[7][11]
- Dispensing: When transferring the chemical, use tools and equipment that minimize the generation of aerosols or splashes.
- Hygiene: Wash hands thoroughly after handling the substance.[2] Do not eat, drink, or smoke in the work area.[2][12]

4.3. Accidental Spills

- Evacuate: Evacuate personnel from the immediate spill area.
- Ventilate: Ensure adequate ventilation of the area.
- Containment: Absorb the spill with an inert material (e.g., sand, vermiculite) and collect it into a suitable, closed container for disposal.[11]
- Decontamination: Clean the spill area thoroughly.
- Reporting: Report the spill to the appropriate safety personnel.

4.4. First Aid Measures

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, including under the eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[1][2]

- Skin Contact: Immediately wash off with soap and plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical attention if irritation persists.
[2][12]
- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if symptoms occur.[2][12]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately.[2][5]

Storage and Disposal Plan

5.1. Storage

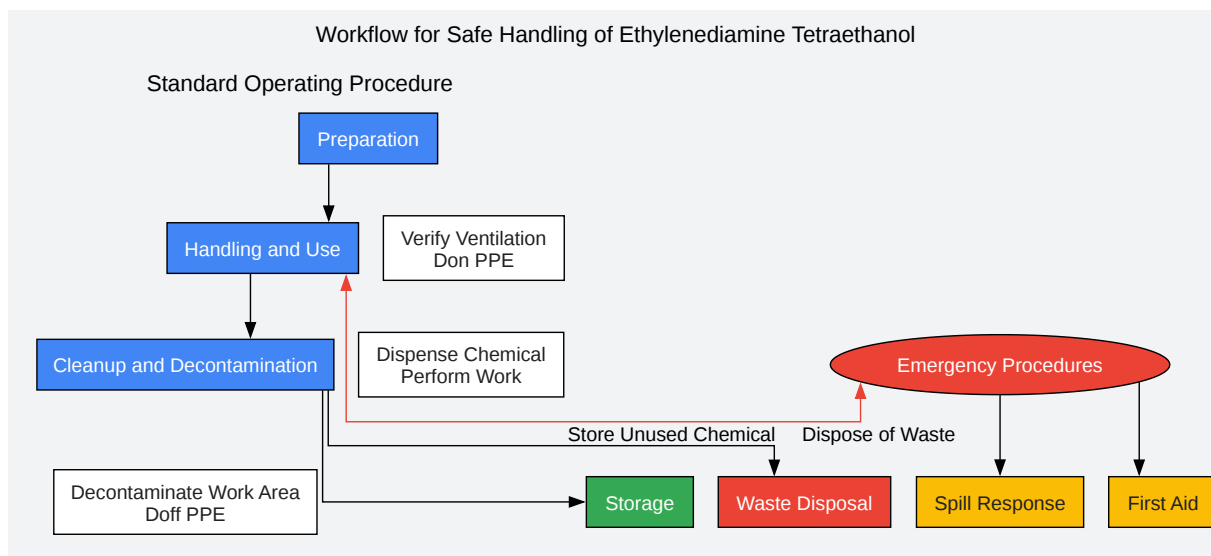
- Store in a dry, cool, and well-ventilated place.[1][10][11]
- Keep the container tightly closed.[1][10][11]
- Store away from incompatible materials such as strong oxidizing agents.[10]

5.2. Disposal

- Dispose of waste material in accordance with all applicable local, regional, and national regulations.[6]
- Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste.[7]
- Do not dispose of the chemical into surface water or the sanitary sewer system.[6][11]
- Contaminated packaging should be treated as the product itself and disposed of accordingly.
[13]

Workflow for Handling Ethylenediamine Tetraethanol

The following diagram illustrates the standard operating procedure for safely handling **Ethylenediamine tetraethanol**.



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Caption: Standard Operating Procedure for **Ethylenediamine Tetraethanol**.

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References

- 1. echemi.com [echemi.com]
- 2. aksci.com [aksci.com]

- 3. file.medchemexpress.com [file.medchemexpress.com]
- 4. Ethylenediamine tetraethanol | C₁₀H₂₄N₂O₄ | CID 67322 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. beta.lakeland.edu [beta.lakeland.edu]
- 6. sigmaaldrich.com [sigmaaldrich.com]
- 7. geneseo.edu [geneseo.edu]
- 8. lookchem.com [lookchem.com]
- 9. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 10. fishersci.com [fishersci.com]
- 11. thermofishersci.in [thermofishersci.in]
- 12. fishersci.com [fishersci.com]
- 13. sigmaaldrich.com [sigmaaldrich.com]
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